

Technical Brief: Physicochemical Properties of 1,1-Dichloro-1-heptene

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Compound of Interest

Compound Name: 1,1-Dichloro-1-heptene

Cat. No.: B15480811

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For: Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical data for **1,1-Dichloro-1-heptene**, a halogenated alkene. The information is presented to support research and development activities requiring precise molecular specifications.

Molecular Identity and Weight

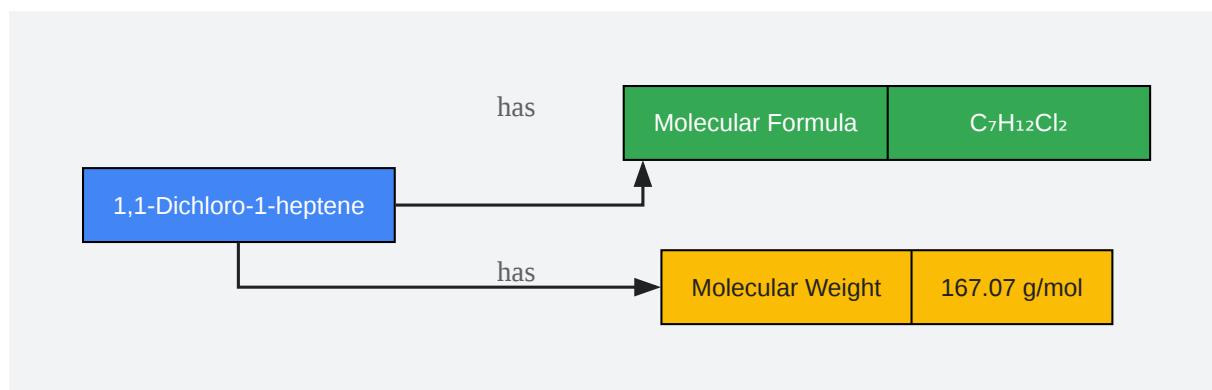
The fundamental molecular attributes of **1,1-Dichloro-1-heptene** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value
Molecular Formula	C ₇ H ₁₂ Cl ₂
Molecular Weight	167.07 g/mol

Referenced from PubChem Compound ID 10953908.

Logical Data Relationship

The following diagram illustrates the direct relationship between the compound's common name and its fundamental molecular properties.



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Caption: Relationship between compound name and its molecular properties.

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